

Personal protective equipment for handling 2-Bromo-3-(trifluoromethyl)pyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3-(trifluoromethyl)pyridine

Cat. No.: B070544

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Essential Safety and Handling Guide for 2-Bromo-3-(trifluoromethyl)pyridine

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-3-(trifluoromethyl)pyridine** (CAS No: 175205-82-0). Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

Chemical Properties and Hazards:

2-Bromo-3-(trifluoromethyl)pyridine is a solid organic compound with a molecular weight of 225.99 g/mol .^[1] It is classified as a hazardous substance with the following primary concerns:

- Acute Toxicity: Fatal if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation.^{[2][3][4]}
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.^{[2][3][4]}
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.^{[1][2][4]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Bromo-3-(trifluoromethyl)pyridine**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. [1] [5]	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact which can lead to irritation.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator with a type P3 (EN 143) cartridge if exposure limits are exceeded or if irritation is experienced. [1] [3]	Protects against inhalation of harmful dust, fumes, or vapors that can cause respiratory irritation. [2] [4]
Body Protection	Lab coat, protective clothing to prevent skin exposure. [3] [4]	Minimizes the risk of skin contact with the chemical.

Experimental Protocol for Safe Handling

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[5\]](#)
- Before starting, inspect all PPE for integrity.

2. Handling the Chemical:

- Avoid direct contact with skin, eyes, and clothing.[\[2\]](#)
- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Keep the container tightly closed when not in use.[2][3][4]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[2][3][4]
- Store locked up and away from incompatible materials such as strong oxidizing agents.[3]

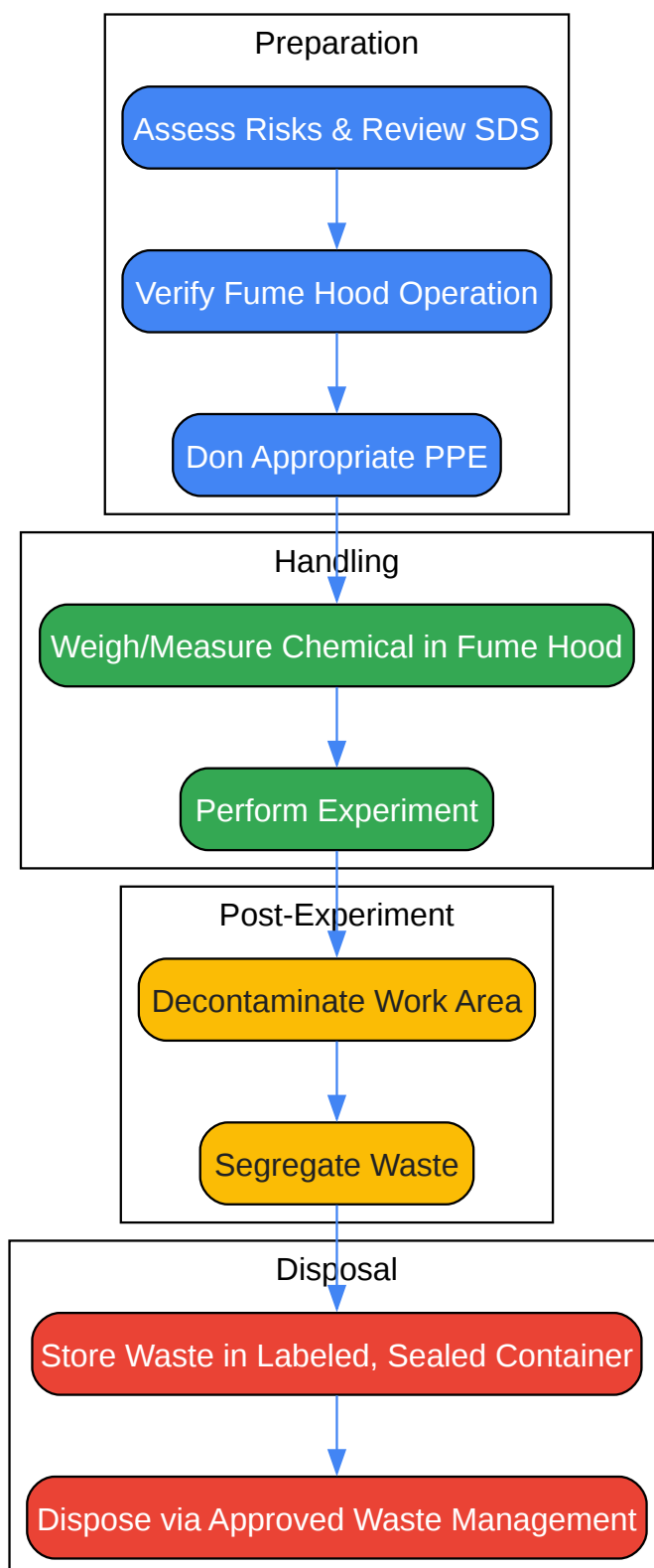
4. Spill and Emergency Procedures:

- Spill: In case of a spill, evacuate the area. Use absorbent materials like sand or vermiculite to contain the spill.[6] Transfer the contained material to a sealed, labeled container for disposal.
- Skin Contact: Immediately flush the affected area with plenty of soap and water for at least 15 minutes.[2][4] Remove contaminated clothing and seek medical attention if irritation occurs.[2][3][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][4] Remove contact lenses if present and easy to do.[2][3][4] Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell.[2][3][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2][3][4]

5. Disposal:

- Dispose of the chemical and its container in accordance with local, regional, and national regulations at an approved waste disposal plant.[2][3][4]

Workflow for Handling 2-Bromo-3-(trifluoromethyl)pyridine



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Caption: Safe handling workflow for **2-Bromo-3-(trifluoromethyl)pyridine**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-3-(trifluoromethyl)pyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b070544#personal-protective-equipment-for-handling-2-bromo-3-trifluoromethyl-pyridine]

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